

Personal protective equipment for handling 2-(Octylthio)ethanol

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Compound of Interest

Compound Name: 2-(Octylthio)ethanol

Cat. No.: B165344

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Essential Safety and Handling Guide for 2-(Octylthio)ethanol

For Immediate Use by Laboratory Professionals

This guide provides critical safety, handling, and disposal information for **2-(Octylthio)ethanol** (CAS No. 3547-33-9), a compound also known as 2-Hydroxyethyl octyl sulfide. Adherence to these procedures is essential for ensuring the safety of all laboratory personnel.

I. Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(Octylthio)ethanol** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C10H22OS[1][2][3][4]
Molecular Weight	190.35 g/mol [1]
Appearance	Liquid[1][3]
Density	0.930 g/cm ³
Melting Point	0°C[2][3]
Boiling Point	98°C[3]
Flash Point	77°C[3]
Vapor Pressure	5.93e-04 mmHg

II. Hazard Identification and Personal Protective Equipment (PPE)

2-(Octylthio)ethanol is classified as a substance that causes serious eye damage.[1][3]

Appropriate PPE is mandatory to prevent exposure.

Hazard	GHS Classification	Required Personal Protective Equipment (PPE)
Eye Damage	H318: Causes serious eye damage[1][3]	Eye/Face Protection: Tight-fitting safety goggles or a face shield.[5]
Skin Contact	May cause skin irritation upon prolonged contact.	Hand Protection: Wear appropriate protective gloves (e.g., butyl-rubber with a breakthrough time of 480 min and 0.7 mm thickness). Skin and Body Protection: Wear a lab coat or flame-retardant antistatic protective clothing.
Inhalation	May cause respiratory irritation.	Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[6] If vapors/aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter is required. [6]

III. Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **2-(Octylthio)ethanol**.

A. Pre-Use Checks

- Verify Chemical Identity: Confirm the container is clearly labeled as **2-(Octylthio)ethanol** with the correct CAS number (3547-33-9).
- Inspect Container: Check for any signs of damage or leaks.

- Review Safety Data Sheet (SDS): Ensure you have read and understood the SDS for **2-(Octylthio)ethanol**.
- Ensure Proper Ventilation: Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Assemble PPE: Don all required personal protective equipment as specified in the table above.
- Locate Safety Equipment: Confirm the location and functionality of the nearest emergency eyewash station and safety shower.[6]

B. Handling Procedure

- Grounding: When transferring the chemical, ground and bond the container and receiving equipment to prevent static discharge.
- Dispensing: Use non-sparking tools for all operations.[3][6]
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[6]
- Avoid Inhalation: Do not breathe mist, vapors, or spray.[6]
- No Consumption: Do not eat, drink, or smoke in the handling area.
- Container Management: Keep the container tightly closed when not in use.

C. Post-Handling Procedure

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.
- PPE Removal: Remove and properly store or dispose of contaminated PPE.
- Storage: Store the container in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[3]

IV. First Aid Measures

Immediate action is critical in the event of an exposure.

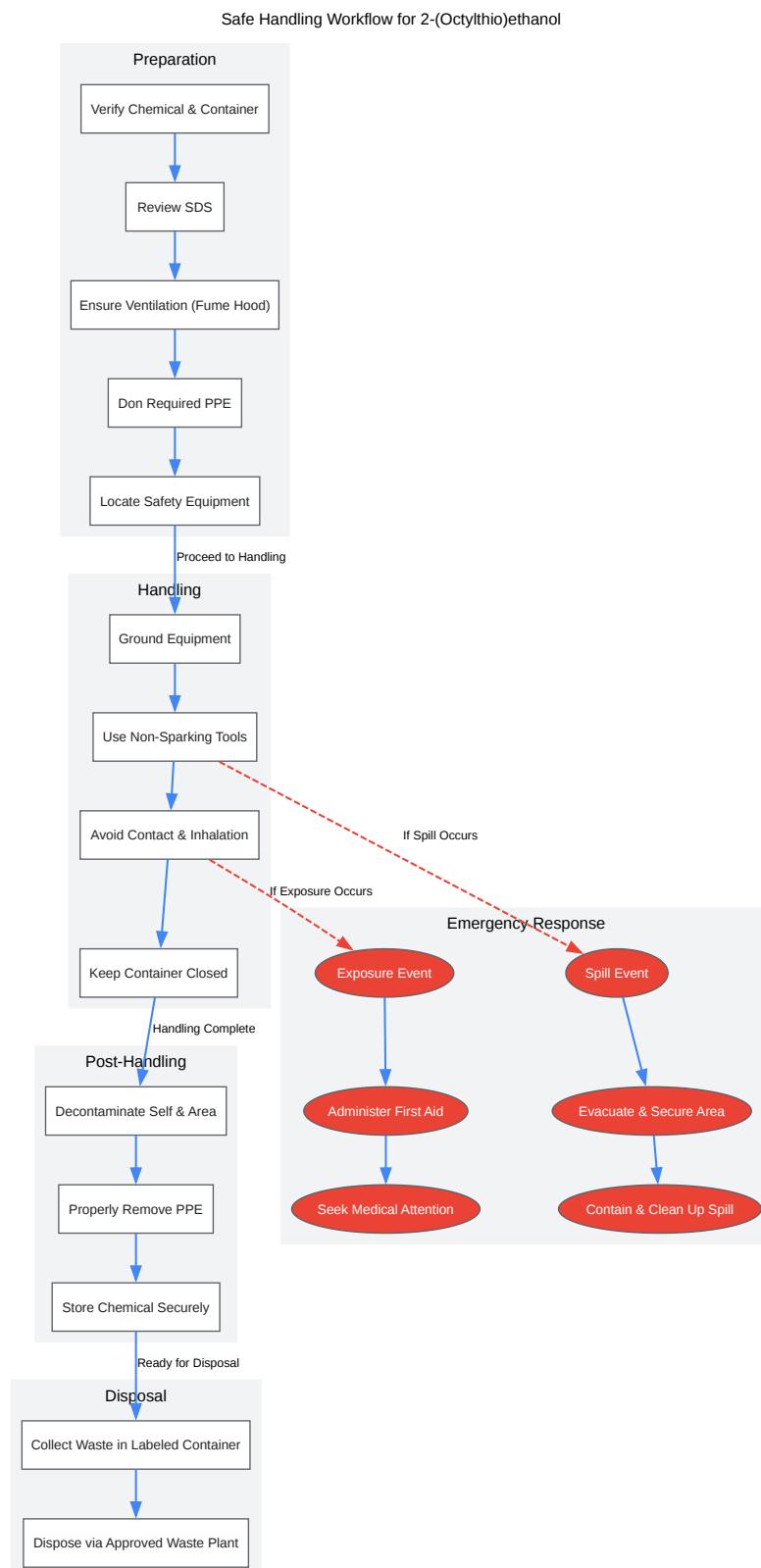
Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with water for several minutes. ^[3] Remove contact lenses, if present and easy to do. Continue rinsing. ^[3] Seek immediate medical attention. ^[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. If irritation persists, get medical attention.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. ^[7] Call a poison center or doctor.
Ingestion	Do NOT induce vomiting. ^[8] Immediately make the victim drink water (two glasses at most). Seek immediate medical attention. ^[7]

V. Disposal Plan

Proper disposal of **2-(Octylthio)ethanol** and its containers is crucial to prevent environmental contamination.

- Waste Collection: Collect all waste material (including contaminated absorbents and PPE) in a suitable, labeled, and closed container.
- Regulatory Compliance: Dispose of the contents and container in accordance with all local, regional, national, and international regulations. This should be done at an approved waste disposal plant.
- Environmental Precautions: Do not let the product enter drains, surface water, or the sanitary sewer system.^[5]

Workflow for Safe Handling of **2-(Octylthio)ethanol**



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Caption: Logical workflow for the safe handling of **2-(Octylthio)ethanol**.

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